

An In-depth Technical Guide to 1-Benzothiophene-5-carbonitrile

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Compound of Interest

Compound Name: **1-Benzothiophene-5-carbonitrile**

Cat. No.: **B1273736**

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This technical guide provides a comprehensive overview of the physicochemical properties and synthetic pathways of **1-Benzothiophene-5-carbonitrile**, a heterocyclic compound with applications in chemical synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Physicochemical Properties

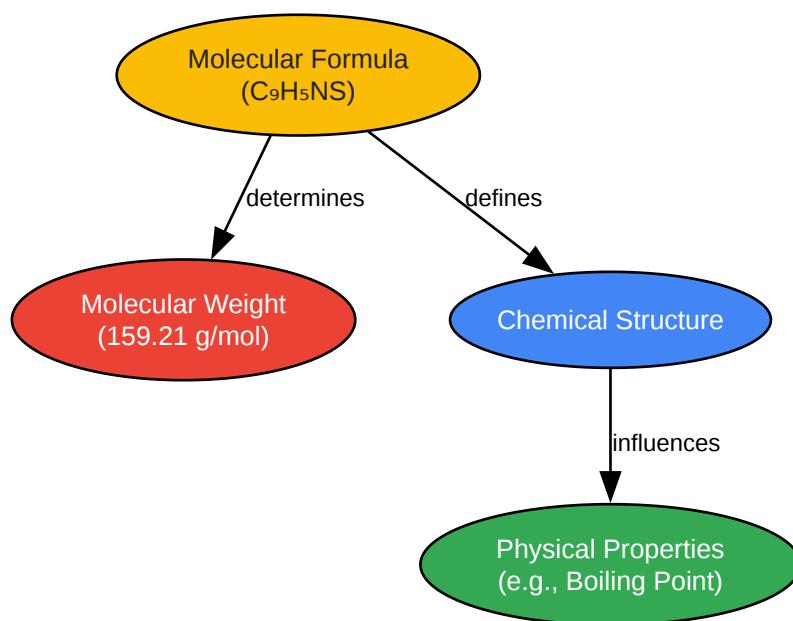
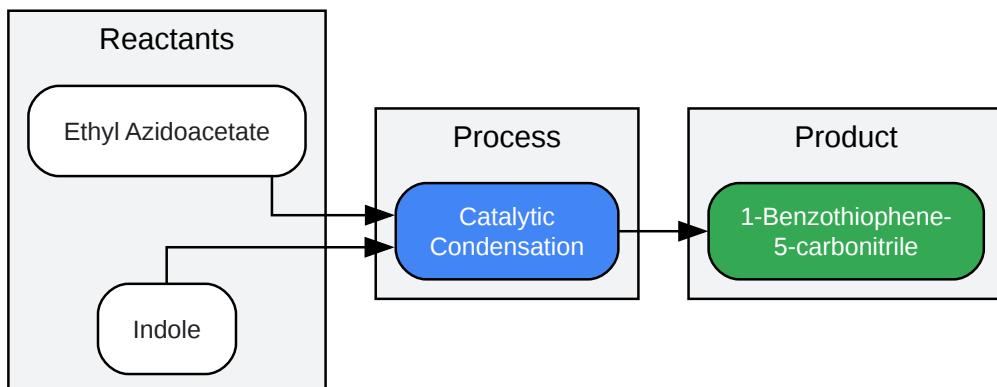
1-Benzothiophene-5-carbonitrile is a solid, heterocyclic compound. A summary of its key molecular and physical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₅ NS	[1] [2] [3] [4] [5]
Molecular Weight	159.21 g/mol	[1] [2] [3] [4]
CAS Number	2060-63-1	[1] [3] [4]
Boiling Point	312.7 °C	[1]
Flash Point	69 °C	[1]
Physical State	Solid	
Purity	Min. 95%	[2]
SMILES	N#CC1=CC2=C(SC=C2)C=C1	[1] [4]
InChI	InChI=1S/C9H5NS/c10-6-7-1-2-9-8(5-7)3-4-11-9/h1-5H	[5]

Synthesis of 1-Benzothiophene-5-carbonitrile

A known method for the synthesis of **1-Benzothiophene-5-carbonitrile** involves the condensation of ethyl azidoacetate with indole under catalysis. This reaction yields approximately 56% of the final product[\[1\]](#)[\[2\]](#).

The following diagram illustrates a generalized workflow for the synthesis of **1-Benzothiophene-5-carbonitrile** based on the described condensation reaction.



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